Application Notes and Protocols for 16:0 DAP Lipid Nanoparticle Formulation

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Compound of Interest	
Compound Name:	*16:0 DAP*
CAS No.:	*96326-74-8*
Cat. No.:	*B3044091*

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Introduction

Lipid nanoparticles (LNPs) have emerged as a leading platform for the delivery of nucleic acid therapeutics, such as small interfering RNA (siRNA) and messenger RNA (mRNA). A critical component of these delivery vehicles is the ionizable cationic lipid, which plays a pivotal role in encapsulating the nucleic acid payload and facilitating its release into the cytoplasm of target cells. **16:0 DAP** (1,2-dipalmitoyl-3-dimethylammonium-propane) is a cationic lipid that is utilized in the formulation of LNPs.[1][2][3] Its pH-sensitive nature makes it a valuable tool for researchers developing advanced drug delivery systems.[2][4] This document provides a detailed protocol for the formulation of **16:0 DAP**-containing LNPs for research applications.

Principle of 16:0 DAP LNP Formulation

The formulation of **16:0 DAP** LNPs is typically achieved through a rapid mixing process, such as microfluidic mixing, where an ethanol phase containing the lipids is rapidly mixed with an acidic aqueous phase containing the nucleic acid cargo. The low pH of the aqueous phase ensures that the tertiary amine group of **16:0 DAP** is protonated, leading to a positive charge

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that facilitates the electrostatic interaction with the negatively charged nucleic acid backbone. This interaction drives the encapsulation of the nucleic acid and the self-assembly of the nanoparticles. Subsequent dialysis or buffer exchange to a physiological pH (e.g., 7.4) results in the deprotonation of a significant portion of the **16:0 DAP**, leading to a more neutral surface charge on the LNP, which can improve stability and reduce toxicity in vivo.

Data Presentation

The physicochemical properties of **16:0 DAP** LNPs are critical for their in vitro and in vivo performance. The following table summarizes representative quantitative data for **16:0 DAP** LNPs. Note: These values are illustrative and can vary depending on the specific formulation parameters, such as lipid ratios, nucleic acid-to-lipid ratio, and the mixing process used.

Parameter	Representative Value	Method of Analysis
Particle Size (Diameter)	80 - 150 nm	Dynamic Light Scattering (DLS)
Polydispersity Index (PDI)	< 0.2	Dynamic Light Scattering (DLS)
Zeta Potential (at pH 7.4)	-5 to +10 mV	Laser Doppler Velocimetry
Encapsulation Efficiency	> 90%	RiboGreen Assay

Experimental Protocols

Materials and Reagents

- **16:0 DAP** (1,2-dipalmitoyl-3-dimethylammonium-propane)
- Helper Lipid: 1,2-distearoyl-sn-glycero-3-phosphocholine (DSPC)
- Cholesterol
- PEG-Lipid: 1,2-dimyristoyl-sn-glycero-3-phosphoethanolamine-N-[methoxy(polyethylene glycol)-2000] (DMPE-PEG2000)
- siRNA or other nucleic acid cargo

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- Ethanol (200 proof, molecular biology grade)
- Citrate Buffer (50 mM, pH 4.0)
- Phosphate-Buffered Saline (PBS), pH 7.4 (sterile)
- Nuclease-free water
- Dialysis cassettes (e.g., 10 kDa MWCO)
- RiboGreen reagent

Protocol 1: Preparation of Lipid Stock Solutions

- Prepare individual stock solutions of **16:0 DAP**, DSPC, Cholesterol, and DMPE-PEG2000 in 100% ethanol at a concentration of 10-25 mM.
- Vortex each solution until the lipids are completely dissolved.
- Store the lipid stock solutions at -20°C.

Protocol 2: **16:0 DAP** LNP Formulation using Microfluidic Mixing

- Lipid Phase Preparation: a. In a sterile, nuclease-free tube, combine the lipid stock solutions (**16:0 DAP**, DSPC, Cholesterol, and DMPE-PEG2000) to achieve a desired molar ratio (e.g., 50:10:38.5:1.5). b. Vortex the lipid mixture gently to ensure homogeneity.
- Aqueous Phase Preparation: a. Dilute the siRNA stock solution in 50 mM citrate buffer (pH 4.0) to the desired concentration. The final nucleic acid to total lipid ratio (w/w) is typically in the range of 0.03 to 0.06.
- Microfluidic Mixing: a. Set up a microfluidic mixing device (e.g., NanoAssemblr®) according to the manufacturer's instructions. b. Load the lipid phase (in ethanol) and the aqueous phase (siRNA in citrate buffer) into separate syringes. c. Set the flow rate ratio of the aqueous phase to the ethanol phase to 3:1. d. Initiate the mixing process to generate the LNP suspension.

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- Purification and Buffer Exchange: a. Collect the resulting LNP suspension. b. Transfer the suspension to a pre-wetted dialysis cassette. c. Perform dialysis against sterile PBS (pH 7.4) at 4°C with several buffer changes over 12-24 hours to remove the ethanol and raise the pH.

- Sterilization and Storage: a. Sterilize the final LNP formulation by passing it through a 0.22 µm sterile filter. b. Store the final LNP formulation at 4°C.

Protocol 3: Characterization of **16:0 DAP** LNPs

- Particle Size and Polydispersity Index (PDI) Measurement: a. Dilute a small aliquot of the LNP suspension in PBS (pH 7.4). b. Measure the particle size and PDI using Dynamic Light Scattering (DLS).

- Zeta Potential Measurement: a. Dilute a small aliquot of the LNP suspension in an appropriate low-salt buffer. b. Measure the zeta potential using Laser Doppler Velocimetry.

- siRNA Encapsulation Efficiency: a. Use a fluorescent dye that specifically binds to nucleic acids, such as the RiboGreen assay. b. Measure the fluorescence of the LNP sample before and after lysis with a detergent (e.g., 0.5% Triton X-100). c. The encapsulation efficiency is calculated as: ((Total Fluorescence - Free Fluorescence) / Total Fluorescence) * 100%.

Visualizations

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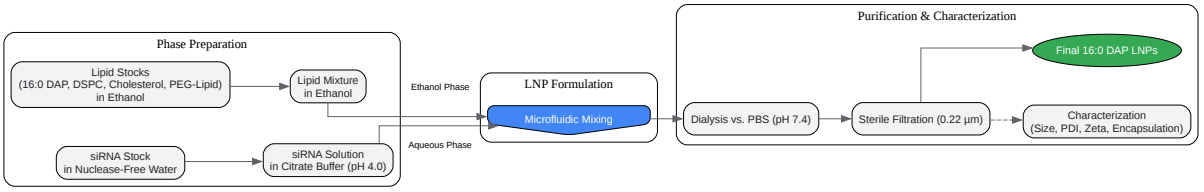

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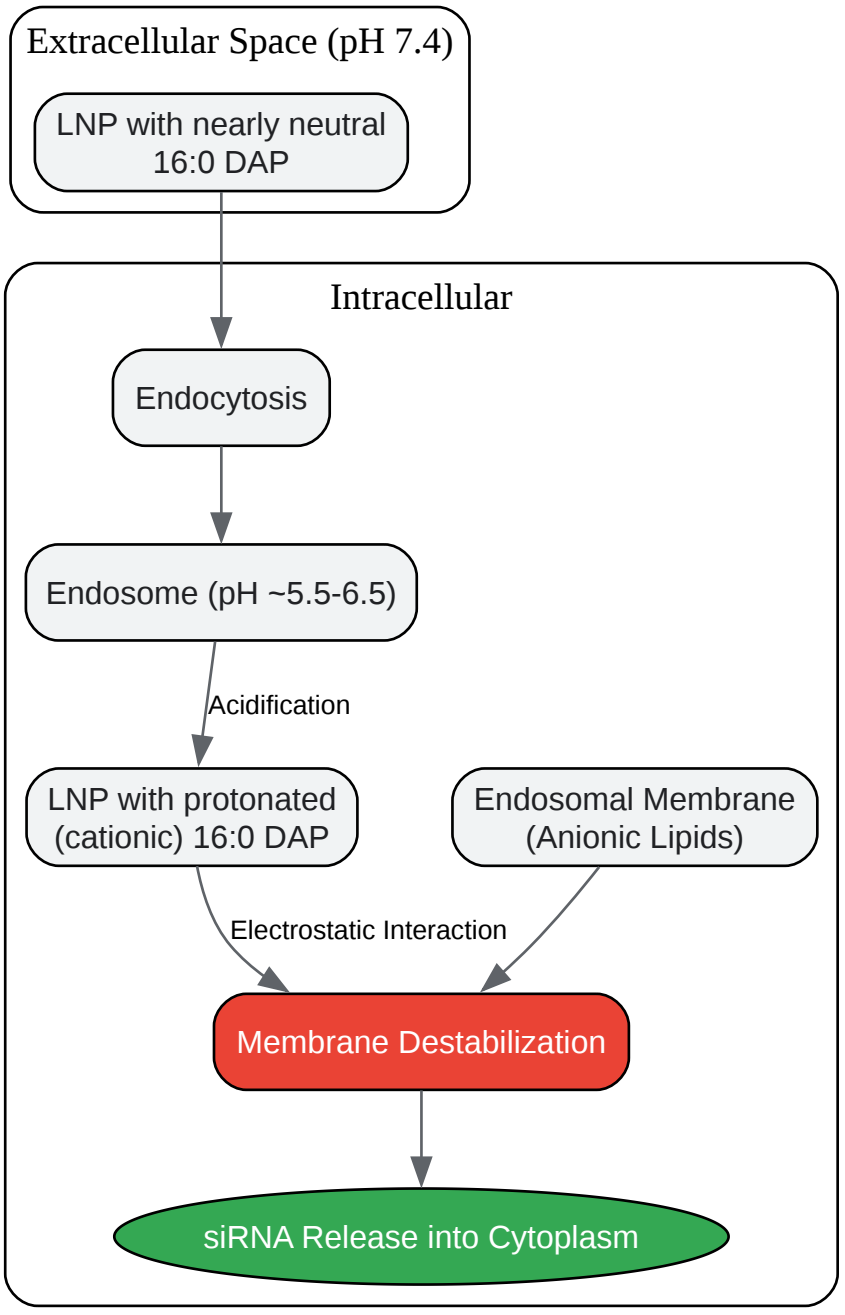

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